

The General Solubility of Alkali Metal Chlorates

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Compound Focus: Rubidium chlorate

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According to general solubility rules, **all alkali metal (Li^+ , Na^+ , K^+ , Rb^+ , Cs^+) salts are soluble in water** [1]. This categorizes alkali metal chlorates as highly soluble compounds.

A specific study on sodium chlorate confirms its solubility behavior can be complex near the saturation point. The research found that in a solution near saturation temperature (around 31.00 °C), small sodium chlorate crystals could exhibit a coexistence of growth, non-growth, and dissolution. This behavior was influenced by factors such as **lattice strain and the presence of impurities** [2].

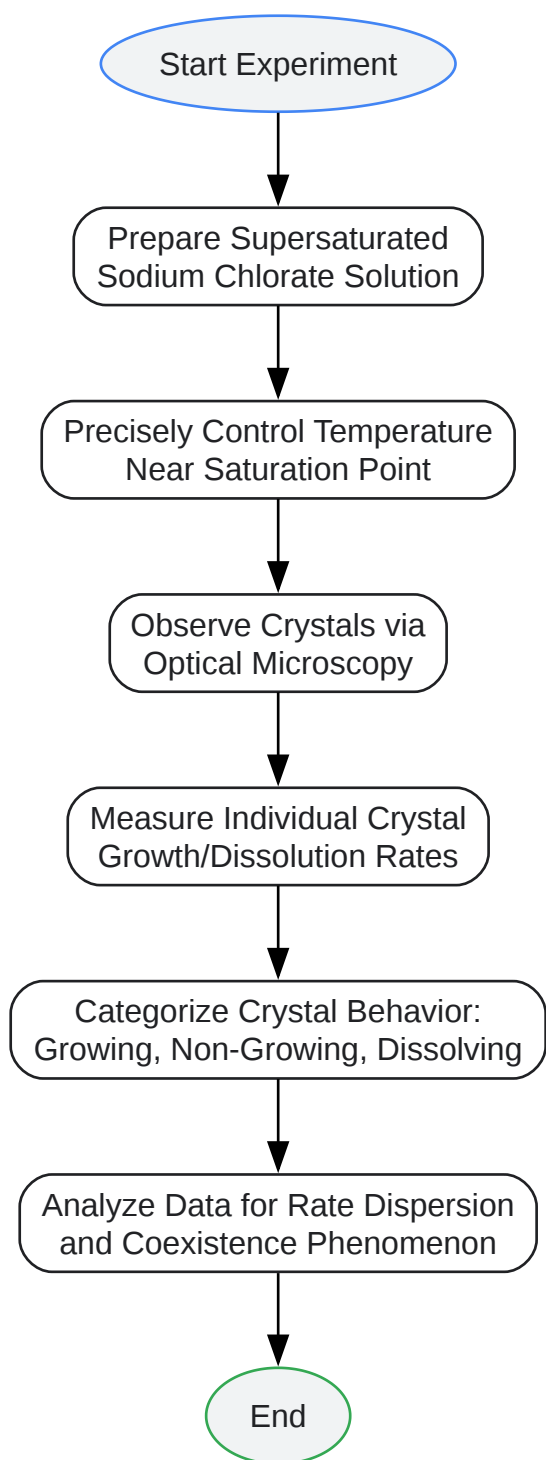
Experimental Insight into Sodium Chlorate

The following table summarizes the key experimental details from the sodium chlorate study, which provides a methodology you can adapt for a broader comparative study [2].

Aspect	Description
Objective	Investigate growth/dissolution behavior of small sodium chlorate crystals near saturation temperature.
Methodology	Used optical microscopy to measure crystal growth/dissolution rates with an accuracy of $\pm 1 \mu\text{m}$.
Key Parameters	Temperature precisely controlled near saturation ($31.00 \pm 0.02 \text{ }^\circ\text{C}$). Growth/dissolution rates categorized (e.g., $> 2 \text{ nm/s}$ = growing; $< -2 \text{ nm/s}$ =

Aspect	Description
	dissolving).
Critical Finding	Coexistence of growing, non-growing, and dissolving crystals observed within a narrow temperature range (30.5 °C to 31.0 °C).
Noted Influences	Significant growth/dissolution rate dispersion; factors like lattice strain and impurities affect individual crystal behavior.

The experimental workflow for such an investigation can be visualized as follows:



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References

1. Table Solubility [chemteam.info]
2. Dissolution of sodium crystals in supersaturated solutions chlorate [academia.edu]

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